

A Technical Guide to the Physical Properties of 2-Propylthiophene

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Compound Name: 2-Propylthiophene

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This technical guide provides a comprehensive overview of the core physical properties of **2-Propylthiophene**. The information is intended to support research, development, and quality control activities involving this compound. All quantitative data is presented in a clear, tabular format, and a detailed experimental protocol for a key physical property determination is provided.

Core Physical Properties

2-Propylthiophene is a sulfur-containing heterocyclic organic compound.^[1] It belongs to the class of heteroaromatic compounds, which are characterized by an aromatic ring containing a heteroatom.^{[2][3]} The physical characteristics of **2-Propylthiophene** are critical for its handling, application in synthesis, and for the development of new chemical entities.

Table 1: Summary of Physical Properties of 2-Propylthiophene

Property	Value	Source(s)
Molecular Formula	C7H10S	[4][5]
Molecular Weight	126.22 g/mol	[4][5]
Boiling Point	157.5-159.5 °C (at 760 mmHg)	[4]
160 °C		
Density	0.97 g/mL at 20°C	
Note: A value of 1.506 g/mL at 25°C is also reported, but is likely a typographical error.		
Refractive Index	n _{20/D} 1.506	[4]
n _{20/D} 1.5		
Water Solubility	0.23 g/L (Predicted)	
Appearance	Light yellow to orange clear liquid	
White to almost white clear liquid		
Flash Point	44 °C (111.2 °F) - closed cup	[4]

Experimental Workflow: Boiling Point Determination

The following diagram illustrates the typical workflow for determining the boiling point of a liquid sample such as **2-Propylthiophene** using a simple distillation apparatus.

Caption: Workflow for boiling point determination.

Experimental Protocol: Determination of Boiling Point by Simple Distillation

This protocol outlines the steps for determining the boiling point of **2-Propylthiophene**. The boiling point is a key physical property that indicates the temperature at which a liquid turns into

a gas at a given pressure.

Objective: To determine the boiling point of a **2-Propylthiophene** sample using simple distillation.

Materials:

- **2-Propylthiophene** sample
- Round-bottom flask (50 mL)
- Distillation head (still head)
- Thermometer and adapter
- Condenser
- Receiving flask
- Heating mantle or water bath
- Boiling chips
- Clamps and stands
- Tubing for condenser water

Procedure:

- Apparatus Setup:
 - Assemble the simple distillation apparatus in a fume hood.
 - The round-bottom flask should be securely clamped at the neck.
 - The distillation head is fitted to the flask, and the thermometer is inserted through the adapter. The thermometer bulb should be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.

- Attach the condenser to the side arm of the distillation head and secure it with a clamp. Connect the lower inlet of the condenser to a cold water source and lead the upper outlet to a drain.
- Place the receiving flask at the end of the condenser to collect the distillate.
- Sample Preparation:
 - Add approximately 20-30 mL of **2-Propylthiophene** to the round-bottom flask.
 - Add 2-3 boiling chips to the flask to ensure smooth boiling. Caution: Never add boiling chips to a hot liquid.
- Distillation Process:
 - Turn on the cooling water to the condenser.
 - Begin heating the round-bottom flask gently.
 - Observe the liquid and the thermometer. As the liquid heats up, the temperature will rise.
 - The boiling point is the temperature at which the liquid boils and the vapor temperature remains constant. Record the temperature when the first drop of distillate is collected in the receiving flask.
 - Continue to record the temperature range over which the bulk of the material distills at a steady rate. This range is the boiling point range of the sample.
- Shutdown:
 - Once the distillation is complete, or only a small amount of liquid remains, turn off the heat source. Caution: Never distill to dryness.
 - Allow the apparatus to cool down completely before disassembling.
 - Turn off the condenser water.
 - Disassemble and clean all glassware.

Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Perform the distillation in a well-ventilated fume hood.
- **2-Propylthiophene** is a flammable liquid; keep it away from open flames and ignition sources.
- Handle the hot glassware with care to avoid burns.

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